

# An In-depth Technical Guide to Diphenyl Phosphite: Chemical Properties, Structure, and Reactivity

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## Compound of Interest

Compound Name: *Diphenyl phosphite*

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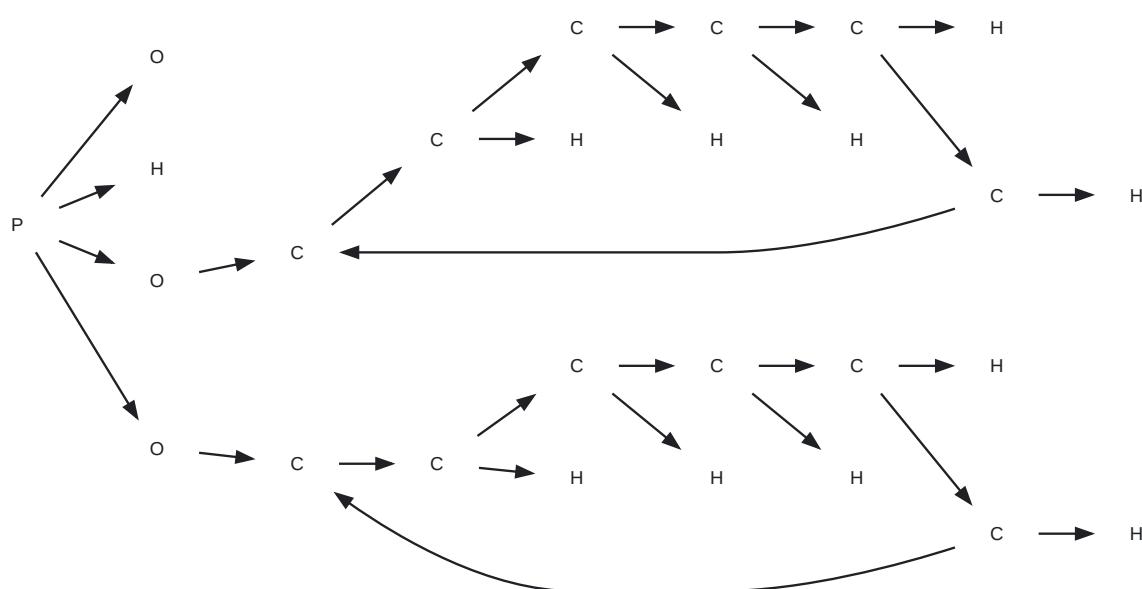
## Abstract

**Diphenyl phosphite**, also known as diphenyl phosphonate, is a versatile organophosphorus compound with the chemical formula  $(C_6H_5O)_2P(O)H$ .<sup>[1]</sup> It exists as a colorless, viscous liquid and sees significant application in organic synthesis, polymer chemistry, and the development of novel bioactive molecules.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical and physical properties of **diphenyl phosphite**, its molecular structure, key reactivity, and detailed experimental protocols for its synthesis and characterization.

## Chemical Structure and Identification

**Diphenyl phosphite** possesses a tetrahedral geometry around the central phosphorus atom. <sup>[1]</sup> It is a diorganophosphite that exists in tautomeric equilibrium with the phosphonate form, with the equilibrium heavily favoring the phosphonate structure with a P=O double bond and a P-H bond.

## Structural Diagram



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Caption: Molecular structure of **Diphenyl Phosphite**.

# Physicochemical Properties

The following tables summarize the key physical and chemical properties of **diphenyl phosphite**.

Identifier	Value	Reference
CAS Number	4712-55-4	[3]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> O <sub>3</sub> P	[3]
Molecular Weight	234.19 g/mol	[3]
IUPAC Name	Diphenyl phosphonate	[1]
Synonyms	Diphenyl hydrogen phosphite, Phosphonic acid diphenyl ester	[1][3]
SMILES	C1=CC=C(C=C1)OP(=O)OC2=CC=CC=C2	[4]
InChI Key	OGBPILLJZSJRC-UHFFFAOYSA-N	[4]

Physical Property	Value	Reference
Appearance	Colorless viscous liquid	[1]
Melting Point	12 °C	[3]
Boiling Point	218-219 °C at 26 mmHg	[5]
Density	1.223 g/cm <sup>3</sup> at 25 °C	[3]
Flash Point	176 °C (closed cup)	[3]
Refractive Index (n <sub>20/D</sub> )	1.558	[5]
Solubility	Soluble in organic solvents, insoluble in water.	[2][3]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **diphenyl phosphite**.

Technique	Data	Reference
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ (ppm): 8.21 (s, 0.5H), 7.37-7.33 (m, 4H), 7.25-7.19 (m, 6H), 6.39 (s, 0.5H)	[6]
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	δ (ppm): 149.4 (d, JC-P = 8.1 Hz), 130.1, 125.9, 120.6 (d, JC-P = 4.8 Hz)	[6]
<sup>31</sup> P NMR (162 MHz, CDCl <sub>3</sub> )	δ (ppm): 0.82	[6]
IR Spectroscopy	Key peaks indicative of P=O, P-O-C, and aromatic C-H bonds are expected.	[7][8]
Mass Spectrometry (EI)	Molecular ion peak (M <sup>+</sup> ) at m/z 234, with fragmentation patterns corresponding to the loss of phenoxy and phenyl groups.	[9]

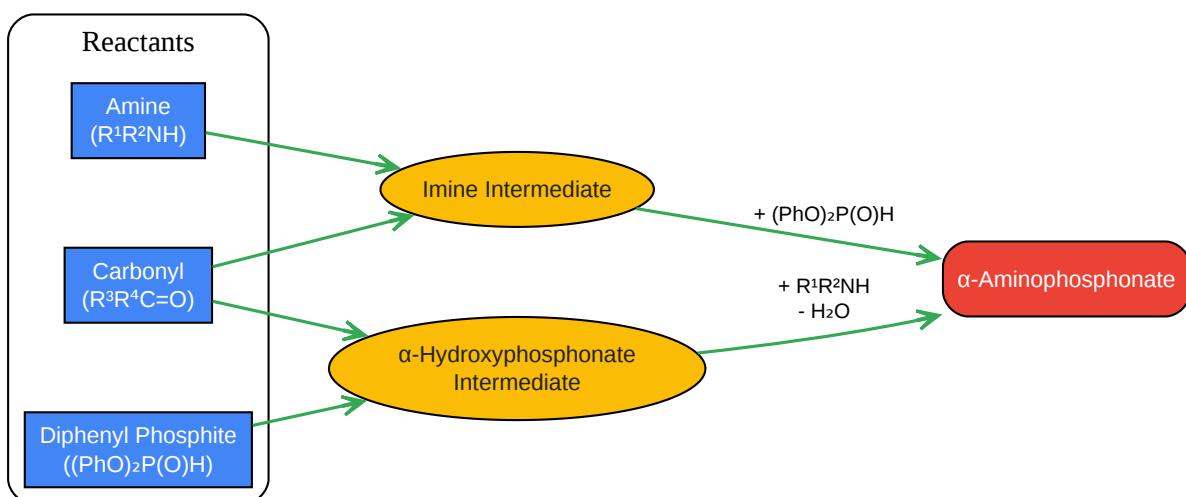
## Chemical Reactivity and Applications

**Diphenyl phosphite** is a key reagent in several important organic transformations. Its reactivity is centered around the nucleophilic phosphorus atom and the acidic P-H proton.

### Kabachnik-Fields Reaction

One of the most notable applications of **diphenyl phosphite** is in the Kabachnik-Fields reaction, a three-component condensation to synthesize α-aminophosphonates.[1][10] These products are of significant interest in medicinal chemistry as they are phosphorus analogs of α-amino acids.[10]

The reaction involves an amine, a carbonyl compound (aldehyde or ketone), and **diphenyl phosphite**.<sup>[10]</sup> The mechanism can proceed through two primary pathways: either via the formation of an imine followed by hydrophosphonylation, or through the formation of an  $\alpha$ -hydroxyphosphonate which is subsequently displaced by the amine.<sup>[11][12]</sup>



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Caption: Reaction pathways of the Kabachnik-Fields reaction.

## Other Applications

- Antioxidant and Stabilizer: **Diphenyl phosphite** is utilized as a stabilizer in polymers to improve their thermal and oxidative stability by scavenging free radicals.[2]
- Synthesis of Bioactive Molecules: It serves as a reactant in the synthesis of  $\alpha$ -hydroxyphosphonates, which have shown antioxidant and antimicrobial activity.[5]
- Peptide Synthesis: It has been employed as a coupling reagent in the synthesis of sterically hindered peptides.

## Experimental Protocols

### Synthesis of Diphenyl Phosphite from Triphenyl Phosphite and Phosphorous Acid

This method provides a direct route to **diphenyl phosphite** without the formation of byproducts.

#### Materials:

- Triphenyl phosphite (124 g)
- Phosphorous acid (16.4 g)
- Reaction flask equipped with a stirrer, thermometer, and heating mantle.

#### Procedure:

- Combine triphenyl phosphite and phosphorous acid in the reaction flask. The phosphorous acid will initially form an insoluble layer.[13]
- Gradually warm the mixture with stirring. At approximately 55 °C, the phosphorous acid should dissolve.[13]
- Continue heating the solution to 160 °C over a period of about one hour.[13]
- Cool the resulting product to room temperature.

- Purification (Optional): The product can be purified by distillation. To remove residual phenol, heat the product to 150 °C under vacuum.[5] It is recommended to distill in small batches as decomposition can occur.[5]

## Characterization by NMR Spectroscopy

Objective: To confirm the identity and purity of the synthesized **diphenyl phosphite**.

Materials and Equipment:

- Synthesized **diphenyl phosphite** sample
- Deuterated chloroform ( $\text{CDCl}_3$ )
- NMR tubes
- NMR spectrometer (e.g., 400 MHz)

Procedure:

- Dissolve a small amount of the **diphenyl phosphite** sample in  $\text{CDCl}_3$  in an NMR tube.
- Acquire  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{31}\text{P}$  NMR spectra according to the instrument's standard operating procedures.
- For  $^{31}\text{P}$  NMR, use an external standard of 85%  $\text{H}_3\text{PO}_4$  as a reference (0 ppm).[6]
- Process the spectra and compare the chemical shifts and coupling constants with the literature values provided in Section 3 of this guide.

## Safety and Handling

**Diphenyl phosphite** is harmful if swallowed and causes skin and eye irritation. It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.

- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere (e.g., nitrogen).[3] Recommended storage temperature is 2-8 °C.[3]

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with this compound.

## Conclusion

**Diphenyl phosphite** is a valuable and reactive organophosphorus compound with a well-defined structure and a range of applications in synthetic chemistry. Its utility in the Kabachnik-Fields reaction for the creation of amino acid analogues highlights its importance in the field of drug discovery. A thorough understanding of its properties, reactivity, and handling procedures is essential for its safe and effective use in a research and development setting.

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